how to write a simple simulation script in GEM-5

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*GEM-5*	
Cat. No.:	*B12410503*	*Get Quote*

An In-Depth Technical Guide to Writing a Simple Simulation Script in **GEM-5**

Introduction to **GEM-5** Simulation

GEM-5 is a modular and extensible discrete-event simulator for computer architecture research. It provides a framework for modeling various hardware components, including processors, memory systems, and interconnects. At its core, a **GEM-5** simulation is controlled by a Python configuration script, which allows researchers to define, configure, and connect different simulation components, known as SimObjects.[1][2][3] SimObjects are C++ objects exported to the Python environment, enabling detailed and flexible system configuration.[1][2]

GEM-5 supports two primary simulation modes: Syscall Emulation (SE) and Full System (FS).

- Syscall Emulation (SE) Mode: This mode focuses on simulating the CPU and memory system for a single user-mode application. It avoids the complexity of booting an operating system by intercepting and emulating system calls made by the application.[1] SE mode is significantly easier to configure and is ideal for architectural studies focused on application performance without the overhead of a full OS.[1][4]

- Full System (FS) Mode: In this mode, **GEM-5** emulates a complete hardware system, including devices and interrupt controllers, allowing it to boot an unmodified operating system.[1][5] FS mode provides higher fidelity by modeling OS interactions but is considerably more complex to configure.[4][5]

This guide will focus on creating a simple simulation script using the more straightforward Syscall Emulation mode.

Experimental Protocol: Crafting a Basic SE Mode Script

The process of writing a **GEM-5** simulation script involves defining the hardware components, configuring their parameters, and specifying the workload to be executed. The gem5 standard library simplifies this process by providing pre-defined, connectable components.[2][6]

Step 1: Importing Necessary **GEM-5** Components

The first step is to import the required classes from the gem5 standard library. These classes represent the building blocks of our simulated system, such as the main board, processor, memory, and cache hierarchy.[6]

Step 2: Defining the System Components

Next, we instantiate the imported components to define the hardware configuration. For a simple system, we will model a processor connected directly to main memory without any caches.[6]

- Cache Hierarchy: We explicitly define that there will be no caches using the NoCache component.[6]
- Memory System: A single channel of DDR3 memory is configured.[6]
- Processor: A simple, single-core atomic CPU is chosen. An atomic CPU model is faster as it completes memory requests in a single cycle, suitable for initial functional simulations.[6]
- Board: The SimpleBoard acts as the backbone, connecting the processor, memory, and cache hierarchy.[2][6] We must specify the clock frequency and the previously defined components for the board.

Step 3: Setting the Workload

With the hardware defined, we specify the application to be run. In SE mode, this involves pointing the simulator to a statically compiled executable.[1][3] The obtain_resource function can be used to download pre-built test binaries, such as a "Hello World" program.[6]

Step 4: Instantiating and Running the Simulation

The final step is to create a Simulator object with the configured board and launch the simulation. The run() method starts the execution, which continues until the workload completes.[1][6]

Data Presentation: Key Simulation Parameters

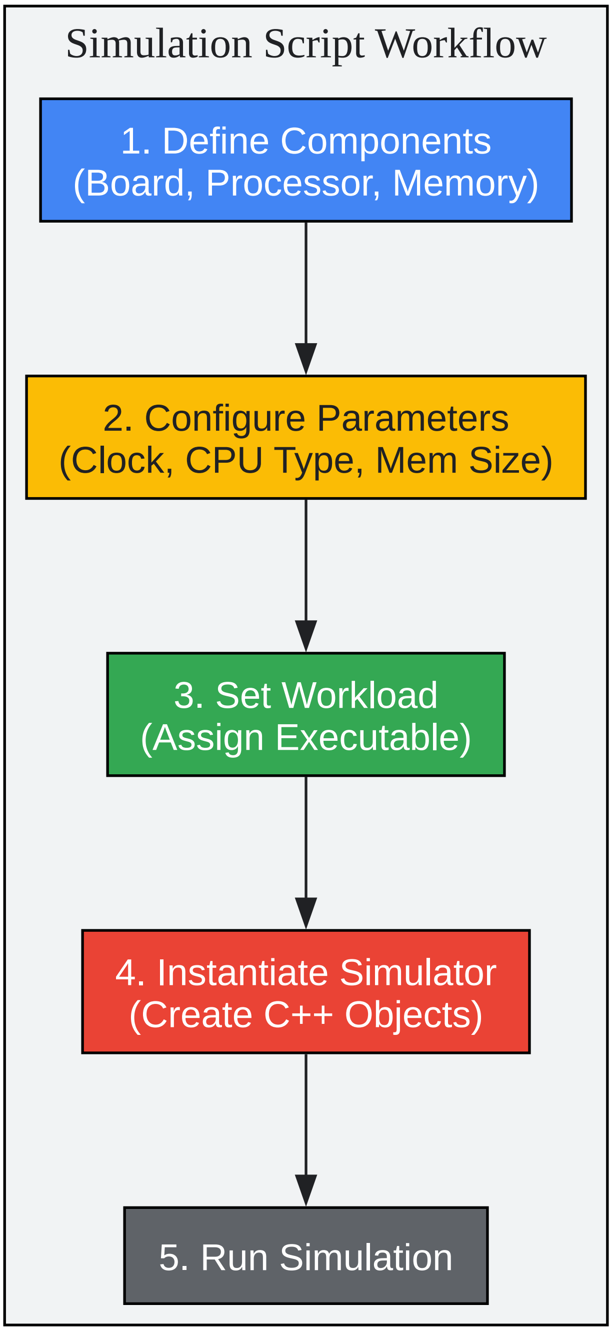
The following table summarizes the core quantitative parameters configured in our simple simulation script.

Parameter	Component	Value	Description
clk_freq	SimpleBoard	"3GHz"	The clock frequency for the system board.
cpu_type	SimpleProcessor	CPUTypes.ATOMIC	Specifies the atomic CPU model for faster, less detailed simulation.
num_cores	SimpleProcessor	1	The number of CPU cores in the processor.
isa	SimpleProcessor	ISA.X86	The instruction set architecture for the processor.
size	SingleChannelDDR3_1600	"2GiB"	The total size of the main memory.
cache_hierarchy	SimpleBoard	NoCache	Indicates a direct connection between the processor and memory without caches.

Visualizations

GEM-5 Simulation Script Workflow

The logical workflow for creating and executing a **GEM-5** simulation script involves defining, configuring, and connecting components before instantiation and execution.

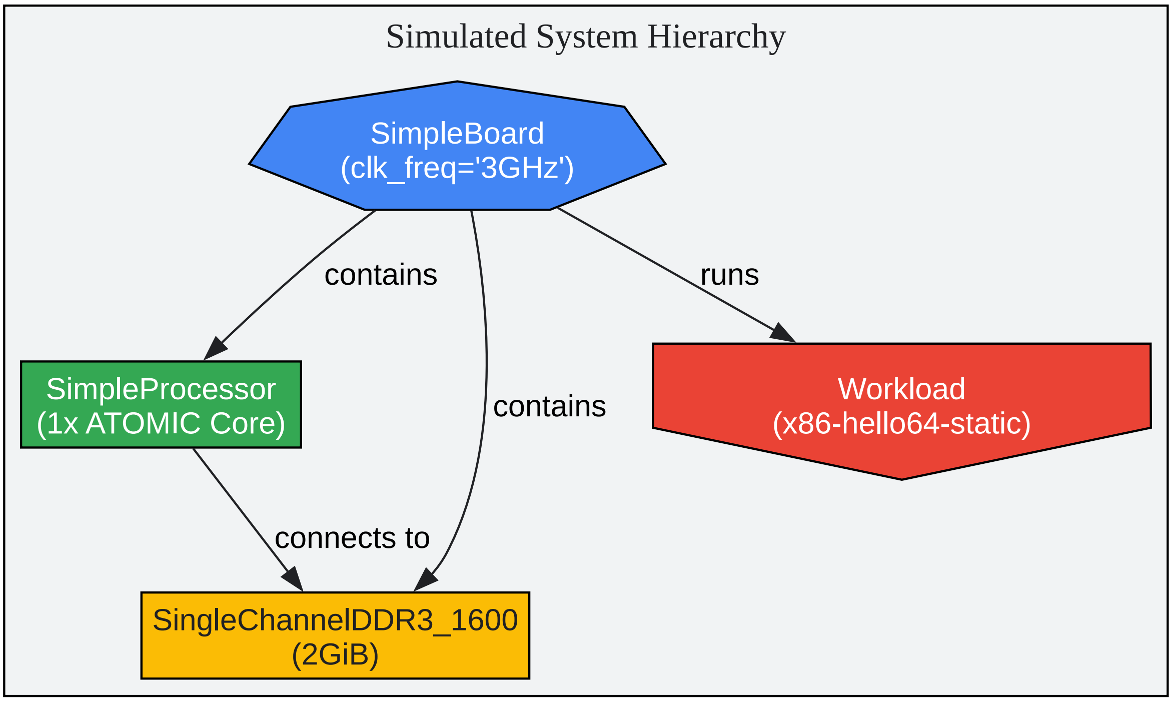


Click to download full resolution via product page

*A diagram illustrating the logical workflow of a **GEM-5** simulation script.*

Simple System Component Hierarchy

This diagram illustrates the hierarchical relationship between the simulated hardware components defined in the script. The SimpleBoard acts as the top-level container for the SimpleProcessor and SingleChannelDDR3_1600 memory system, which are interconnected.



Click to download full resolution via product page

*Component hierarchy for the simple **GEM-5** simulation.*

References

- 1. gem5: Creating a simple configuration script [gem5.org]
- 2. gem5: Creating a simple configuration script [courses.grainger.illinois.edu]
- 3. Creating a simple configuration script — gem5 Tutorial 0.1 documentation [courses.grainger.illinois.edu]
- 4. When to use full system FS vs syscall emulation SE with userland programs in gem5? - Stack Overflow [stackoverflow.com]
- 5. Full system configuration files — gem5 Tutorial 0.1 documentation [lowepower.com]
- 6. gem5: Hello World Tutorial [gem5.org]
- To cite this document: BenchChem. [how to write a simple simulation script in GEM-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410503#how-to-write-a-simple-simulation-script-in-gem-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com